

A Comparative Analysis of the Herbicidal Efficacy of Haloalkanoic Acids

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Compound of Interest

Compound Name: *2,3-Dichloroisobutyric acid*

Cat. No.: *B081814*

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This guide provides an objective comparison of the herbicidal performance of haloalkanoic acids, a prominent class of herbicides. Focusing primarily on the widely used synthetic auxins such as 2,4-D, dicamba, and mecoprop, this document synthesizes experimental data to elucidate their relative efficacy and mechanisms of action. The information is intended to support research and development efforts in the field of weed management.

Data Presentation: Comparative Herbicidal Efficacy

The herbicidal effectiveness of haloalkanoic acids is dependent on the specific compound, the target weed species, and environmental conditions. The following table summarizes quantitative data from various studies, showcasing the dose required for significant weed control. It is important to note that direct comparisons should be made with caution due to variations in experimental conditions across different studies.

Herbicide	Weed Species	Efficacy Metric	Value	Reference
2,4-D	Amaranthus palmeri (Palmer amaranth)	C ₉₅ (g ae/ha) ¹	530	
Commelina benghalensis (Benghal dayflower)		C ₉₅ (g ae/ha) ¹	480	
Conyza bonariensis (Hairy fleabane)		C ₉₅ (g ae/ha) ¹	>1008	
Ipomoea lacunosa (Pitted morningglory)		C ₉₅ (g ae/ha) ¹	650	
Ambrosia trifida (Giant ragweed)		C ₉₅ (g ae/ha) ¹	>1008	
Dicamba	Amaranthus palmeri (Palmer amaranth)	C ₉₅ (g ae/ha) ¹	620	
Commelina benghalensis (Benghal dayflower)		C ₉₅ (g ae/ha) ¹	>1008	
Conyza bonariensis (Hairy fleabane)		C ₉₅ (g ae/ha) ¹	380	
Ipomoea lacunosa (Pitted morningglory)		C ₉₅ (g ae/ha) ¹	590	
Ambrosia trifida (Giant ragweed)		C ₉₅ (g ae/ha) ¹	450	

Mecoprop (MCPP)	Various broadleaf weeds	General Efficacy	Effective against chickweed and clovers
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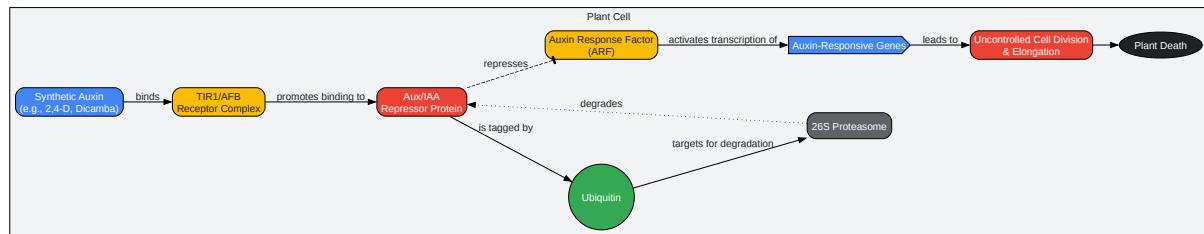
¹ C₉₅: Dose in grams of acid equivalent per hectare required to achieve 95% control of the target weed. Data from greenhouse dose-response studies.

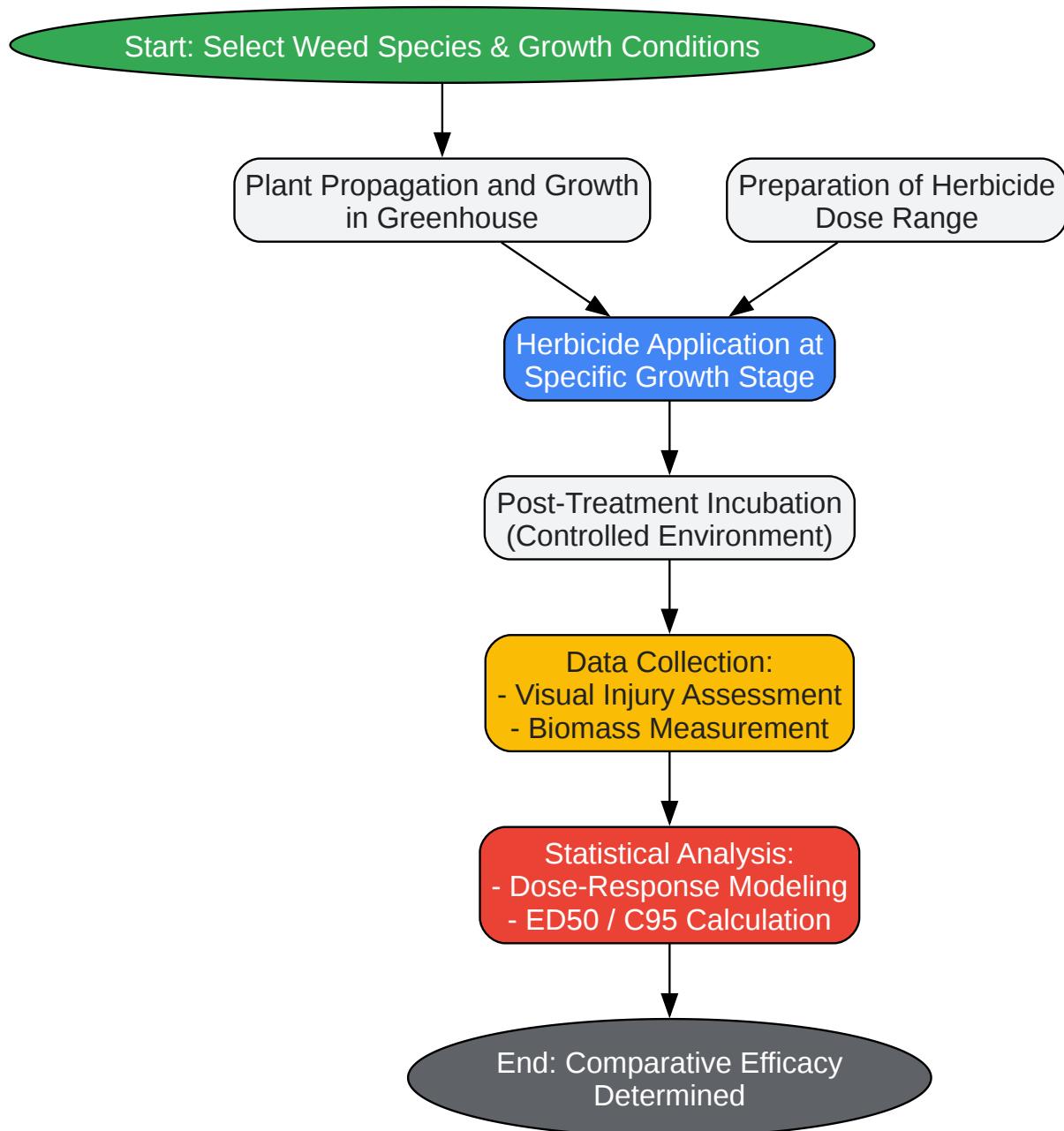
Mechanism of Action: Synthetic Auxins

Haloalkanoic acids like 2,4-D, dicamba, and mecoprop are classified as synthetic auxins (WSSA Group 4). They function by mimicking the natural plant hormone indole-3-acetic acid (IAA). Unlike endogenous IAA, these synthetic auxins are not readily metabolized by plants, leading to a persistent and overwhelming hormonal signal.

This hormonal overload disrupts the plant's normal growth and development. The herbicides are absorbed through the leaves and roots and accumulate in the meristematic tissues, the sites of active cell division and growth. This accumulation leads to uncontrolled and disorganized cell division and elongation, resulting in characteristic symptoms such as twisting of stems and leaves (epinasty), leaf cupping, and ultimately, plant death due to the disruption of vascular tissues and metabolic exhaustion.

The selectivity of these herbicides for broadleaf weeds over grasses is largely attributed to differences in their vascular structure and their ability to metabolize the synthetic auxins.





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